reaction protocols using 2-Chloro-5-tert-butylaniline as an intermediate

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Compound of Interest

Compound Name:	*2-Chloro-5-tert-butylaniline*
CAS No.:	*918445-56-4*
Cat. No.:	*B3033171*

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Advanced Reaction Protocols: 2-Chloro-5-tert-butylaniline

Application Note & Technical Guide

Executive Summary

2-Chloro-5-tert-butylaniline (CAS: 25414-78-2) is a specialized aromatic amine intermediate critical in the synthesis of lipophilic pharmacophores. Its structural uniqueness lies in the ortho-chloro substituent, which induces a torsional twist in N-linked scaffolds (forcing non-planarity), and the meta-tert-butyl group, which provides a high-volume hydrophobic fill essential for occupying deep hydrophobic pockets in protein targets (e.g., the ATP-binding site of kinases like B-Raf or p38 MAPK).

This guide details optimized protocols for leveraging this intermediate in Urea Formation, Buchwald-Hartwig Cross-Coupling, and Heterocyclic Cyclization, addressing the specific steric and electronic challenges posed by its substitution pattern.

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Chemical Profile & Mechanistic Insight

Property	Data
IUPAC Name	2-Chloro-5-(1,1-dimethylethyl)aniline
CAS Number	25414-78-2
Molecular Weight	183.68 g/mol
Appearance	Off-white to pale yellow solid/liquid (low melting)
Electronic Effect	The 2-Cl group is electron-withdrawing (inductive), reducing the nucleophilicity of the amine compared to unsubstituted aniline.
Steric Effect	The 5-tert-butyl group is bulky but remote (meta) from the amine, minimizing direct steric hindrance during coupling. However, the 2-Cl group creates significant ortho-steric strain.

Structural Logic for Drug Design

- Conformational Control: The 2-chloro substituent sterically clashes with the carbonyl oxygen or N-H of adjacent amides/ureas, forcing the pendant ring out of plane by ~50-70°. This "twist" is often required to fit into the "gatekeeper" regions of kinase enzymes.
- Hydrophobic Anchoring: The tert-butyl group acts as a "grease ball," anchoring the molecule into hydrophobic clefts, increasing potency and residence time.

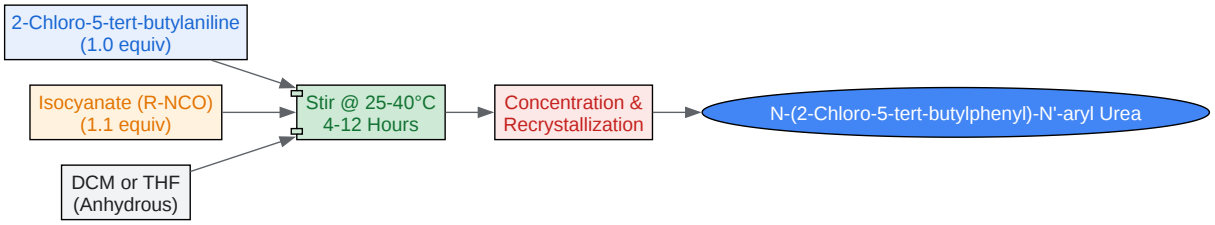
Reaction Protocols

Protocol A: Urea Synthesis (Isocyanate Coupling)

Application: Synthesis of kinase inhibitors (Type II) and urea-based herbicides. Challenge: The electron-deficient nature of the aniline (due to 2-Cl) reduces reaction rates with less reactive isocyanates.

Workflow Diagram

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Caption: General workflow for urea formation via isocyanate addition.

Step-by-Step Procedure

- Preparation: In a flame-dried round-bottom flask under Nitrogen (N2), dissolve **2-Chloro-5-tert-butylaniline** (1.0 g, 5.44 mmol) in anhydrous Dichloromethane (DCM) (10 mL).
- Addition: Add the desired Isocyanate (e.g., Phenyl Isocyanate, 1.1 equiv) dropwise via syringe.
  - Note: If the isocyanate is solid, dissolve it in minimal DCM before addition.
- Catalysis (Optional): If the reaction is sluggish (monitored by TLC/LCMS after 2 hours), add Pyridine (0.1 equiv) or DMAP (5 mol%) to activate the isocyanate.
- Incubation: Stir at room temperature (25°C) for 4–12 hours.
  - Optimization: For highly deactivated isocyanates, switch solvent to Toluene and heat to 60°C.
- Workup:
  - The urea product often precipitates from DCM. Filter the solid and wash with cold Hexanes (2 x 10 mL).

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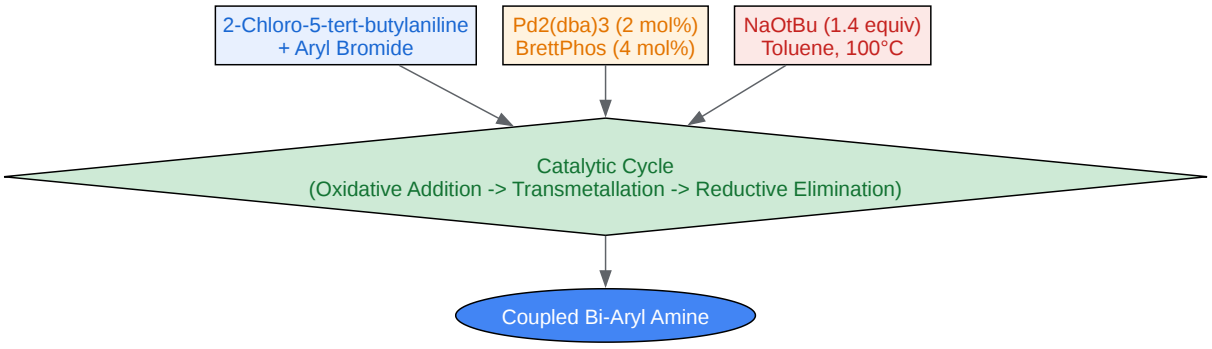
- If no precipitate forms, concentrate the solvent in vacuo and recrystallize from Ethyl Acetate/Hexanes (1:3).

- Validation: Confirm structure via 1H-NMR. Look for the diagnostic downfield Urea N-H protons (typically δ 8.5–9.5 ppm).[1]

Protocol B: Buchwald-Hartwig Amination

Application: Constructing bi-aryl amine scaffolds when simple nucleophilic substitution (SnAr) fails. Challenge: The 2-Cl group on the aniline can potentially compete as a leaving group (though less reactive than Br/I), and the aniline itself is sterically crowded.

Workflow Diagram



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Caption: Pd-catalyzed C-N bond formation strategy utilizing bulky phosphine ligands.

Step-by-Step Procedure

- Reagents: Charge a reaction vial with:

  - Aryl Bromide (1.0 equiv)

  - **2-Chloro-5-tert-butylaniline** (1.2 equiv)[2]

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- NaOtBu (Sodium tert-butoxide) (1.4 equiv)

- Catalyst System: Add Pd2(dba)3 (2 mol%) and BrettPhos (4 mol%).
  - Why BrettPhos? This bulky ligand is specifically designed to couple primary amines with aryl halides while preventing catalyst deactivation by the bulky aniline substrate.
- Solvent: Add anhydrous Toluene or 1,4-Dioxane (0.2 M concentration). Sparge with Argon for 5 minutes to remove Oxygen.
- Reaction: Seal the vial and heat to 100°C for 12–18 hours.
- Workup:
  - Cool to room temperature.[3]
  - Filter through a pad of Celite (diatomaceous earth) to remove Palladium black. Elute with Ethyl Acetate.[4]
  - Concentrate and purify via Silica Gel Chromatography (Gradient: 0-20% EtOAc in Hexanes).

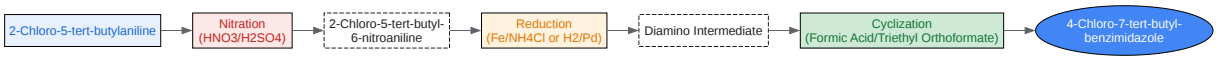
Protocol C: Cyclization to Benzimidazoles

Application: Synthesis of fused heterocyclic cores common in anti-viral and anti-cancer agents.
Pathway: Nitration

Reduction

Cyclization.

Workflow Diagram



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Caption: Three-step cascade to access the benzimidazole core.

Step-by-Step Procedure (Step 3 Focus)

Assuming successful generation of the diamine intermediate via standard nitration/reduction.

- Cyclization: Dissolve the crude diamine (2-chloro-3-amino-5-tert-butylaniline) in Triethyl Orthoformate (5 equiv).
- Catalysis: Add a catalytic amount of p-TsOH (p-Toluenesulfonic acid, 5 mol%).
- Heat: Reflux at 100°C for 3 hours.
- Isolation: Evaporate excess orthoformate. The residue is usually the pure benzimidazole.
- Purification: If necessary, recrystallize from Ethanol.

Safety & Handling (MSDS Highlights)

- Hazards: **2-Chloro-5-tert-butylaniline** is classified as Acute Tox. 4 (Oral) and Skin Irrit. 2.[5]
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). Anilines oxidize (darken) upon exposure to air.
- PPE: Nitrile gloves, lab coat, and chemical safety goggles are mandatory. All reactions involving isocyanates or palladium catalysts must be performed in a fume hood.

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